

Definitive Structural Confirmation of Luteolin-7,3'-diglucoside via 2D NMR

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Compound of Interest

Compound Name: Luteolin-7,3-diglucoside

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Content Type: Technical Comparison & Protocol Guide Focus: NMR Spectroscopy (1D & 2D) vs. Alternative Methods

Executive Summary: The "Gold Standard" Approach

In the analysis of flavonoid glycosides, mass spectrometry (MS) provides sensitivity but lacks the spatial resolution to distinguish positional isomers.^{[1][2]} Luteolin-7,3'-diglucoside (

, MW 610.^{[1][2]}52) presents a specific challenge: distinguishing the 3'-glycosylation from the 4'-glycosylation site.^{[1][2]}

While 1D NMR (

H,

C) offers a "fingerprint," it is often insufficient due to signal overlap in the sugar region (3.0–4.0 ppm).^{[1][2]} The only self-validating method for confirmation is a combined 1D/2D NMR workflow (HSQC + HMBC) in DMSO-d₆, which establishes connectivity between the sugar anomeric protons and the specific aglycone carbons.^{[1][2]}

Method Performance Matrix

Feature	Method A: LC-MS/MS	Method B: 1D NMR (H)	Method C: 2D NMR (HSQC/HMBC)
Sensitivity	High (ng range)	Medium (g range)	Medium (mg range)
Isomer Distinction	Low (Isobaric fragments)	Medium (Shift comparisons)	Definitive (Through-bond)
Linkage Proof	Inferential	Inferential	Direct Evidence
Verdict	Screening Tool	Preliminary Check	Confirmation Standard

The Structural Challenge

The luteolin aglycone has four hydroxyl groups (C-5, C-7, C-3', C-4').[\[1\]](#)[\[2\]](#)

- Target Molecule: Luteolin-7,3'-diglucoside.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Primary Impurity/Isomer: Luteolin-7,4'-diglucoside.[\[1\]](#)[\[2\]](#)

The "Glycosylation Shift" Rule: Glycosylation typically causes a downfield shift (+2 to +4 ppm) of the carbon directly attached to the sugar (ipso-position) and an upfield shift (-1 to -2 ppm) of the adjacent carbons (ortho/para-positions) compared to the aglycone.[\[1\]](#)[\[2\]](#)

- Observation: Distinguishing a shift at C-3' (146 ppm region) vs. C-4' (150 ppm region) requires precise assignment, often impossible without 2D correlations.[\[1\]](#)[\[2\]](#)

Experimental Protocol: The Self-Validating Workflow

Step 1: Sample Preparation[\[1\]](#)[\[2\]](#)

- Solvent:DMSO-d6 is preferred over Methanol-d4 for this specific application.[\[1\]](#)[\[2\]](#)
 - Causality: DMSO-d6 slows proton exchange, often allowing the observation of the chelated 5-OH proton (~12.9 ppm), a critical anchor point for the aglycone assignment.[\[1\]](#)[\[2\]](#)

- Concentration: Dissolve 5–10 mg of standard in 600

L DMSO-d6.

Step 2: NMR Acquisition Parameters

Run the following suite in sequence:

- H NMR: 64 scans. Optimize SW (Spectral Width) to catch the downfield 5-OH.
- C NMR: 1024+ scans (DEPT-135 optional for CH/CH editing).
- HSQC (Heteronuclear Single Quantum Coherence): Determines proton-carbon attachments. [\[1\]](#)[\[2\]](#)
- HMBC (Heteronuclear Multiple Bond Coherence): CRITICAL STEP. Set long-range coupling delay for

Hz. This experiment links the sugar to the scaffold. [\[1\]](#)[\[2\]](#)

Data Interpretation & Causality

Phase 1: Aglycone Confirmation (The Skeleton)

Identify the Luteolin core using the characteristic spin systems: [\[1\]](#)[\[2\]](#)

- Ring A (Meta-coupling): Two doublets (

Hz) at

6.45 (H-6) and 6.79 (H-8).

- Ring C (Isolated Singlet): Singlet at

6.75 (H-3). [\[2\]](#)[\[4\]](#)

- Ring B (ABX System):

- H-2' (d,

Hz)[1][2]

- H-5' (d,

Hz)[1][2]

- H-6' (dd,

Hz)[1][2]

Phase 2: Sugar Identification

Confirm the presence of two glucose moieties:[1][2][3]

- Anomeric Protons: Look for two doublets in the

4.8 – 5.5 ppm region.[1][2]

- Coupling Constant (

): A

value of 7.0–8.0 Hz confirms the

-configuration of the glucopyranoside linkage.[1][2]

-linkages would show

Hz.[1][2]

Phase 3: Linkage Confirmation (The "Smoking Gun")

This is the step that differentiates the 7,3'-isomer from the 7,4'-isomer.[1][2] You must observe HMBC cross-peaks connecting the anomeric protons to the aglycone quaternary carbons.[1][2]

- Correlation 1 (C-7 Site):

- Anomeric Proton H-1" (

5.1 ppm)

C-7 Aglycone Carbon (

163 ppm).[1][2]

- Correlation 2 (C-3' Site):

- Anomeric Proton H-1''' (

4.9 ppm)

C-3' Aglycone Carbon (

146 ppm).[1][2]

- Differentiation: If the cross-peak lands on a carbon at ~150 ppm (C-4'), you have the 7,4'-isomer.[1][2]

Diagnostic Chemical Shift Table (DMSO-d6)

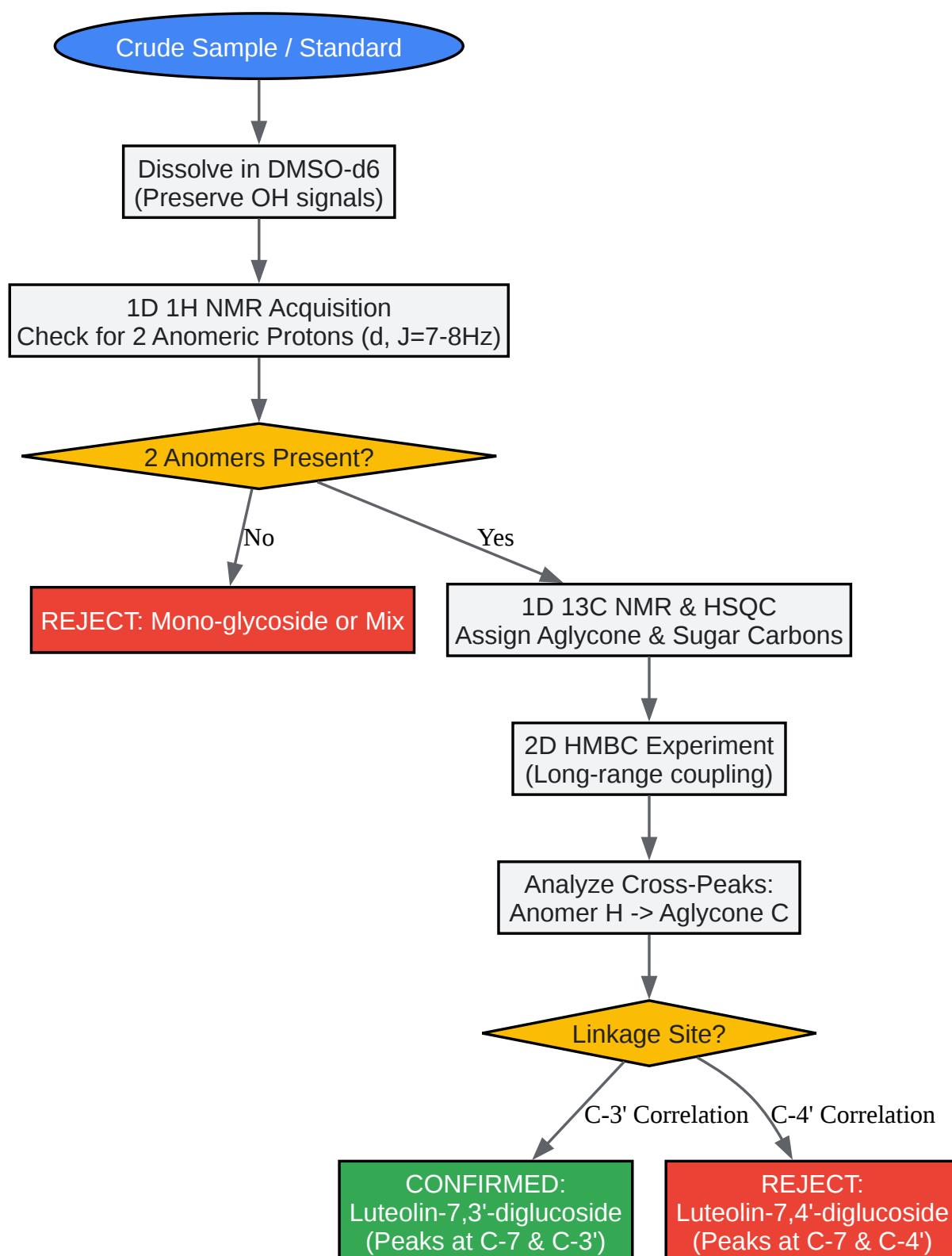
Note: Values are approximate and shift dependent on concentration/temperature.[1][2] Relative shifts are the key diagnostic.

Position	Type	Luteolin Aglycone ()	Luteolin-7,3'-diglucoside ()	Diagnostic Logic
C-7	Quaternary	164.5	~163.0	Glycosylation site (Ring A).[1][2]
C-3'	Quaternary	146.0	~146-147	Glycosylation site (Ring B).
C-4'	Quaternary	150.0	~150-151	Free OH (or slight shift due to neighbor).[1][2]
C-1"	Sugar Anomer	-	~100.0	Attached to C-7. [1][2]
C-1'''	Sugar Anomer	-	~101-102	Attached to C-3'.
5-OH	Proton	~12.9 (H)	~12.9 (H)	Intramolecular H-bond (confirms 5-OH free).[1][2]

Visualizations

Diagram 1: Analytical Workflow

A logic flow for accepting or rejecting the standard based on spectral data.[1][2]

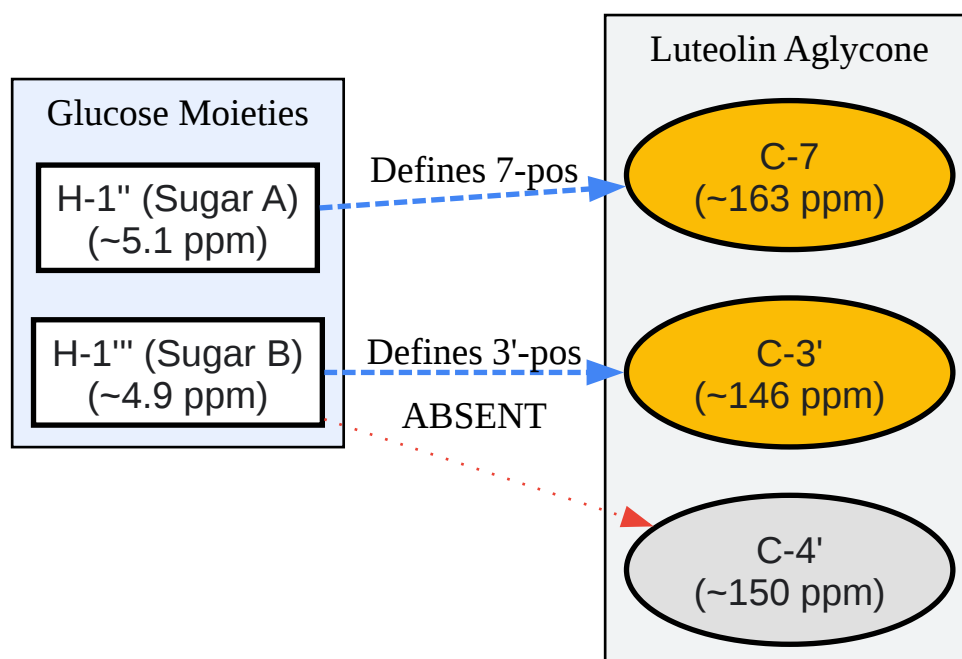


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Caption: Step-by-step decision tree for confirming Luteolin-7,3'-diglucoside identity using NMR.

Diagram 2: HMBC Correlation Logic

Visualizing the specific "through-bond" connections that confirm the structure.[1][2]



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Caption: Key HMBC correlations. The presence of H-1''' to C-3' and absence of H-1''' to C-4' confirms the 3'-isomer.[1][2]

References

- Orient Journal of Chemistry. (2020). Structural Characterization of Luteolin Glycosides Flavonoids from Indian Plantation White Sugar. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry (RSC) Advances. (2022). Supporting Information: Glycosylation of luteolin...[\[1\]\[2\]\[5\]\[3\]\[4\]](#) Figure S5: ¹H NMR spectrum of luteolin-7,3'-di-O-glucoside in DMSO-d₆. Retrieved from [\[Link\]](#)
- PubChem. (2021).[\[1\]\[2\]](#) Luteolin 7,3'-diglucoside (CID 44258089).[\[1\]\[2\]](#) Retrieved from [\[Link\]](#)
[\[1\]\[2\]](#)

- Journal of Food and Drug Analysis. (1999). Isolation and cytotoxicity of flavonoids from Daphnis Genkwae Flos. (Provides comparative data for Luteolin-7-O-glucoside). Retrieved from [\[Link\]](#)

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Sources

- [1. Showing Compound Luteolin 7-diglucoside \(FDB018933\) - FooDB \[foodb.ca\]](#)
- [2. Luteolin 7,3'-diglucoside | C27H30O16 | CID 44258089 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. rsc.org \[rsc.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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